

An In-depth Technical Guide to N-(2-Bromo-5-fluorophenyl)acetamide

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Compound of Interest

Compound Name: N-(2-Bromo-5-fluorophenyl)acetamide
CAS No.: 1009-06-9
Cat. No.: B1442094

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CAS Number: 1009-06-9

This guide provides a comprehensive technical overview of **N-(2-Bromo-5-fluorophenyl)acetamide**, a key chemical intermediate in the pharmaceutical industry. Intended for researchers, scientists, and professionals in drug development, this document delves into the compound's synthesis, properties, and applications, grounding all information in established scientific principles and validated methodologies.

Introduction: A Versatile Building Block in Medicinal Chemistry

N-(2-Bromo-5-fluorophenyl)acetamide is a halogenated aromatic compound that has emerged as a valuable building block in the synthesis of complex organic molecules.^[1] Its structure, featuring a bromine atom and a fluorine atom on the phenyl ring, offers unique reactivity and allows for selective chemical modifications. This strategic placement of halogens makes it an ideal starting material for creating diverse molecular scaffolds, particularly in the development of novel therapeutic agents. The presence of both bromo and fluoro substituents

enables selective functionalization through various cross-coupling reactions, a cornerstone of modern medicinal chemistry.[1] Consequently, this compound is frequently employed in the synthesis of kinase inhibitors and anti-inflammatory agents, where fine-tuning of molecular properties is crucial for biological activity.[1]

Physicochemical and Spectroscopic Profile

N-(2-Bromo-5-fluorophenyl)acetamide is typically a white to off-white solid and is soluble in polar organic solvents.[2] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
CAS Number	1009-06-9	,
Molecular Formula	C ₈ H ₇ BrFNO	
Molecular Weight	232.05 g/mol	
Appearance	White to off-white solid	
Melting Point	Data not available	
Solubility	Soluble in polar solvents	
Storage	Room temperature, sealed, dry	

Spectroscopic Characterization

While a comprehensive public database of the spectra for **N-(2-Bromo-5-fluorophenyl)acetamide** is not readily available, the expected spectroscopic data can be inferred from its structure and comparison with similar compounds.

- ¹H NMR:** The proton NMR spectrum is expected to show a singlet for the methyl protons of the acetamide group, a singlet for the amide proton, and multiplets in the aromatic region corresponding to the three protons on the phenyl ring.
- ¹³C NMR:** The carbon NMR spectrum would display a signal for the methyl carbon, a signal for the carbonyl carbon of the amide, and six distinct signals for the carbons of the aromatic ring, with their chemical shifts influenced by the bromine and fluorine substituents.

- IR Spectroscopy: The infrared spectrum will exhibit characteristic absorption bands for the N-H stretching of the secondary amide, the C=O stretching of the amide carbonyl group, and C-H stretching from the aromatic ring and methyl group. Bands corresponding to C-Br and C-F stretching will also be present in the fingerprint region.
- Mass Spectrometry: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (232.05 g/mol). Due to the presence of bromine, a characteristic isotopic pattern with two peaks of nearly equal intensity (M and M+2) will be observed for the molecular ion and bromine-containing fragments.

Synthesis of N-(2-Bromo-5-fluorophenyl)acetamide

The synthesis of **N-(2-Bromo-5-fluorophenyl)acetamide** is typically achieved through the N-acetylation of its corresponding aniline precursor, 2-bromo-5-fluoroaniline. This reaction is a standard and efficient method for the formation of an amide bond.

Reaction Principle

The lone pair of electrons on the nitrogen atom of the primary amine (2-bromo-5-fluoroaniline) acts as a nucleophile, attacking the electrophilic carbonyl carbon of an acetylating agent, such as acetic anhydride or acetyl chloride. In the case of acetic anhydride, the reaction proceeds via a nucleophilic acyl substitution mechanism, with acetic acid as a byproduct. The use of a mild base or carrying out the reaction in a suitable solvent can facilitate the reaction.

Experimental Protocol: Acetylation of 2-bromo-5-fluoroaniline

This protocol is adapted from a general procedure for the acetylation of anilines.

Materials:

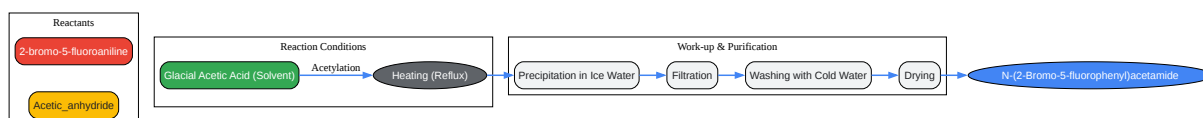
- 2-bromo-5-fluoroaniline
- Acetic anhydride
- Glacial acetic acid

- Ice water
- Standard laboratory glassware (round-bottom flask, reflux condenser, etc.)
- Heating mantle
- Filtration apparatus

Procedure:

- In a round-bottom flask, combine 2-bromo-5-fluoroaniline and glacial acetic acid.
- To this mixture, add acetic anhydride.
- Heat the reaction mixture at reflux for a short period (e.g., 5-15 minutes), monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and then pour it into ice water to precipitate the product.
- Collect the solid product by vacuum filtration.
- Wash the solid with cold water to remove any remaining acetic acid.
- Dry the product, **N-(2-Bromo-5-fluorophenyl)acetamide**, to a constant weight.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-(2-Bromo-5-fluorophenyl)acetamide**.

Applications in Drug Discovery and Development

The strategic placement of bromine and fluorine atoms on the phenylacetamide scaffold makes **N-(2-Bromo-5-fluorophenyl)acetamide** a highly versatile intermediate in the synthesis of pharmacologically active compounds. The bromine atom can readily participate in various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of diverse substituents. The fluorine atom can enhance metabolic stability, binding affinity, and membrane permeability of the final drug molecule.

Kinase Inhibitors

Kinase inhibitors are a major class of targeted cancer therapies.[3][4] The phenylacetamide scaffold is a common feature in many kinase inhibitors. **N-(2-Bromo-5-fluorophenyl)acetamide** serves as a key starting material for the synthesis of complex heterocyclic systems that can effectively target the ATP-binding site of various kinases. The bromo and fluoro groups can be exploited to modulate the selectivity and potency of these inhibitors.

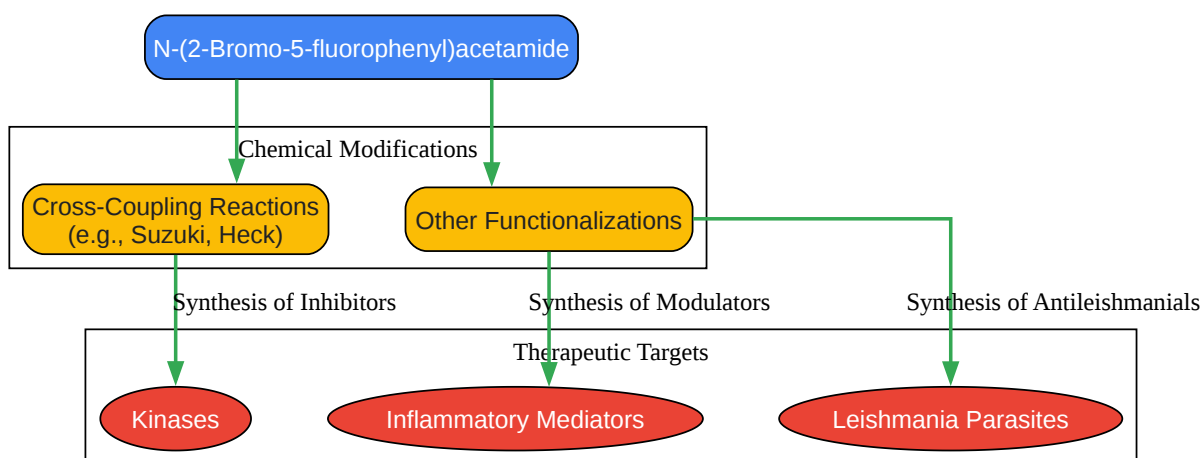
Anti-inflammatory Agents

The development of novel anti-inflammatory drugs often involves the synthesis of molecules that can modulate inflammatory pathways. The structural features of **N-(2-Bromo-5-fluorophenyl)acetamide** make it a suitable precursor for the synthesis of compounds with potential anti-inflammatory activity.[1]

Antileishmanial Agents

Leishmaniasis is a parasitic disease caused by Leishmania protozoa. There is an urgent need for new, effective, and less toxic antileishmanial drugs. **N-(2-Bromo-5-fluorophenyl)acetamide** has been utilized as a reagent in the preparation of fluorinated rhodacyanine analogues with demonstrated antileishmanial properties.[2] This highlights the potential of this compound in the development of novel antiparasitic agents.

Logical Relationship of Applications



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Caption: Applications of **N-(2-Bromo-5-fluorophenyl)acetamide** in drug discovery.

Safety and Handling

As with all chemical reagents, proper safety precautions must be observed when handling **N-(2-Bromo-5-fluorophenyl)acetamide**. While a specific safety data sheet (SDS) for this compound is not widely available, information from structurally similar compounds, such as N-(2-bromo-4-fluorophenyl)acetamide, suggests that it should be handled with care.

Potential Hazards:

- Harmful if swallowed.[5]
- May cause skin and eye irritation.[5]
- May cause respiratory irritation.[5]
- Toxic to aquatic life with long-lasting effects.[5]

Recommended Precautions:

- Work in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, immediately flush the affected area with plenty of water.
- Dispose of the chemical and its container in accordance with local, regional, and national regulations.

It is imperative to consult the specific Safety Data Sheet provided by the supplier before handling this compound.

Conclusion

N-(2-Bromo-5-fluorophenyl)acetamide, with its unique structural features, serves as a cornerstone intermediate for the synthesis of a wide array of biologically active molecules. Its utility in the construction of kinase inhibitors, anti-inflammatory agents, and antileishmanial compounds underscores its importance in modern drug discovery and development. A thorough understanding of its synthesis, properties, and reactivity is essential for medicinal chemists and researchers aiming to leverage this versatile building block for the creation of next-generation therapeutics.

References

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